

# A Comparative Analysis of Substituted Diphenylamines: Performance Metrics and Mechanistic Insights

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-methoxy-2-methyl-N-phenylaniline

Cat. No.: B1584671

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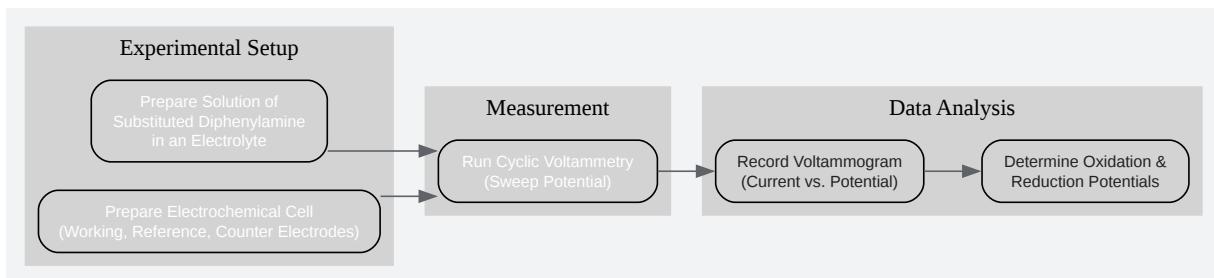
For Researchers, Scientists, and Drug Development Professionals

Substituted diphenylamines (DPAs) represent a versatile class of organic compounds with a broad spectrum of applications, ranging from antioxidants in industrial lubricants to key scaffolds in medicinal chemistry and materials science.<sup>[1][2][3]</sup> Their utility is intrinsically linked to the nature and position of substituents on the phenyl rings, which modulate their electronic properties, steric hindrance, and ultimately, their functional performance. This guide provides a comparative analysis of substituted diphenylamines, offering insights into their structure-activity relationships and providing experimental frameworks for their evaluation.

## The Structural Foundation of Functionality

The core diphenylamine structure, consisting of an amine linker between two phenyl rings, is the foundation for its diverse applications.<sup>[4]</sup> The reactivity and efficacy of DPA derivatives are heavily influenced by the electronic and steric nature of the substituents attached to these rings.

General Structure of Substituted Diphenylamines



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## References

- 1. researchgate.net [researchgate.net]
- 2. Substituted Diphenylamines (SDPAs) - information sheet - Canada.ca [canada.ca]
- 3. Diphenylamine and derivatives in the environment: a review [pubmed.ncbi.nlm.nih.gov]

- 4. Diphenylamine - Wikipedia [en.wikipedia.org]
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